

# An In-depth Technical Guide to the Applications of Methyl Octanoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Monomethyl octanoate

Cat. No.: B032748

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## Introduction

Methyl octanoate (CAS 111-11-5), also known as methyl caprylate, is the fatty acid methyl ester (FAME) formed from the condensation of octanoic acid and methanol.<sup>[1][2]</sup> It is a colorless liquid at room temperature, recognized by its potent, fruity, and wine-like aroma, often with notes of orange.<sup>[3][4][5]</sup> While found in trace amounts in natural products like fruits and fermented goods, it is primarily manufactured synthetically for its diverse industrial applications. This guide provides a comprehensive overview of the primary uses of methyl octanoate, its physicochemical properties, relevant experimental protocols, and its role in various chemical processes, tailored for researchers and professionals in drug development and chemical sciences.

## Physicochemical Properties

The utility of methyl octanoate in various applications is dictated by its distinct physical and chemical properties. It is characterized by its insolubility in water and high solubility in organic solvents such as alcohols and ethers. A summary of its key quantitative data is presented below.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>18</sub> O <sub>2</sub>	
Molecular Weight	158.24 g/mol	
Appearance	Clear, colorless liquid	
Odor	Fruity, winey, orange-like	
Melting Point	-40 °C	
Boiling Point	193 - 195 °C	
Density	0.877 g/mL at 20-25 °C	
Flash Point	68 - 82 °C (closed cup)	
Solubility	Insoluble in water; Soluble in alcohols, ethers	
Refractive Index	n <sub>20</sub> /D 1.417 - 1.418	
Vapor Pressure	1.33 hPa at 34.2 °C	

## Core Applications and Uses

Methyl octanoate is a versatile compound with significant roles in several key industries, primarily driven by its aromatic properties and its utility as a chemical building block.

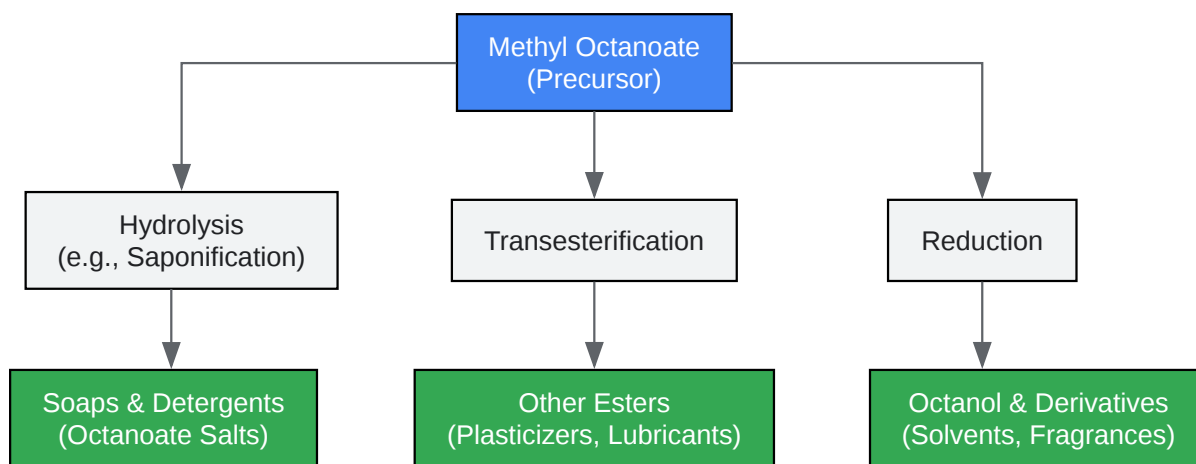
### Flavor and Fragrance Industry

The most prominent application of methyl octanoate is as a flavor and fragrance agent. Its characteristic fruity and sweet aroma makes it a valuable component in the formulation of perfumes, cosmetics, soaps, and other personal care products. In the food industry, it is a synthetic flavoring substance permitted for direct addition to food, used to impart or enhance fruity profiles in beverages, candies, baked goods, and dairy products.

### Chemical Intermediate and Synthesis

Methyl octanoate serves as a crucial intermediate in organic synthesis. It is a precursor for manufacturing a range of caprylic acid-derived detergents, emulsifiers, wetting agents,

stabilizers, resins, lubricants, and plasticizers. Its ester functionality allows it to undergo various chemical transformations to produce more complex molecules.



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Caption: Role of Methyl Octanoate as a Chemical Intermediate.

## Research and Development

In a laboratory setting, methyl octanoate is utilized in several research contexts:

- **Biodiesel Research:** As a single-component FAME, it is used in surrogate fuel models to study the kinetics of oxidation and combustion properties of biodiesel.
- **Biochemical Assays:** It can serve as a substrate for studying enzyme activity, particularly in pathways involving fatty acid metabolism.
- **Analytical Standard:** High-purity methyl octanoate is used as an analytical standard for the calibration of chromatographic systems (GC, LC) to identify and quantify its presence in complex mixtures like food volatiles, essential oils, and biodiesel.

## Cosmetic and Pharmaceutical Formulations

Beyond its use as a fragrance, methyl octanoate functions as an emollient in cosmetic formulations, contributing to the smooth texture and application feel of lotions and creams. In

the pharmaceutical industry, its properties as a solvent and its stability can be leveraged in certain drug formulation processes to enhance the delivery of active ingredients.

## Experimental Protocols

### Synthesis via Fischer Esterification

The industrial production of methyl octanoate is commonly achieved through the acid-catalyzed Fischer esterification of octanoic acid with methanol.

Objective: To synthesize methyl octanoate from octanoic acid and methanol.

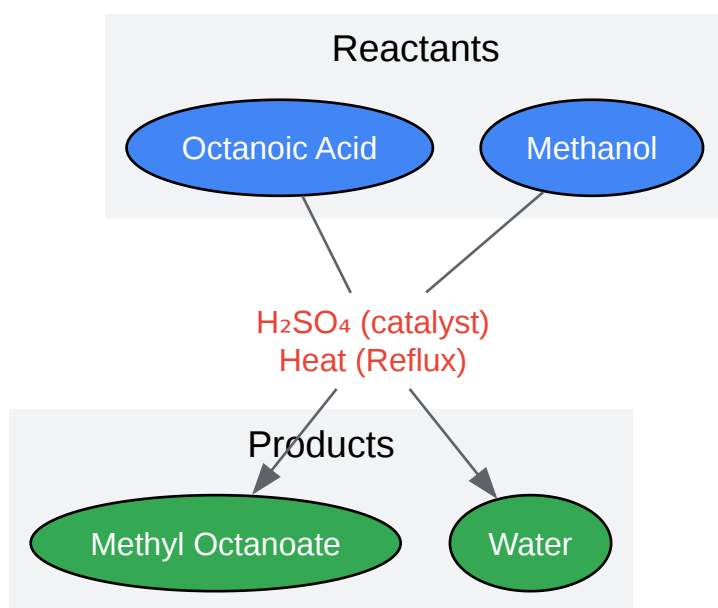
Materials:

- Octanoic Acid (Caprylic Acid)
- Methanol (anhydrous)
- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ ) or other strong acid catalyst
- Sodium Bicarbonate ( $\text{NaHCO}_3$ ) solution (5% w/v)
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ ) or Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask, reflux condenser, heating mantle, separatory funnel, distillation apparatus

Methodology:

- Reaction Setup: In a round-bottom flask, combine octanoic acid and an excess of methanol (typically 3-5 molar equivalents).
- Catalysis: While stirring, slowly add a catalytic amount of concentrated sulfuric acid (approx. 1-2% of the mass of octanoic acid).
- Reflux: Attach a reflux condenser and heat the mixture to reflux using a heating mantle. Maintain reflux for 2-4 hours to drive the equilibrium towards the product.

- **Workup - Neutralization:** After cooling to room temperature, transfer the mixture to a separatory funnel. Wash the organic layer sequentially with water, 5% sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.
- **Drying:** Separate the organic layer and dry it over anhydrous magnesium sulfate.
- **Purification:** Filter to remove the drying agent. The crude methyl octanoate can be purified by fractional distillation under reduced pressure to remove excess methanol and any remaining impurities.



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Caption: Fischer Esterification Synthesis of Methyl Octanoate.

## Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard method for the identification and quantification of volatile compounds like methyl octanoate in a sample matrix (e.g., essential oil, biodiesel).

Objective: To detect and quantify methyl octanoate in a liquid sample.

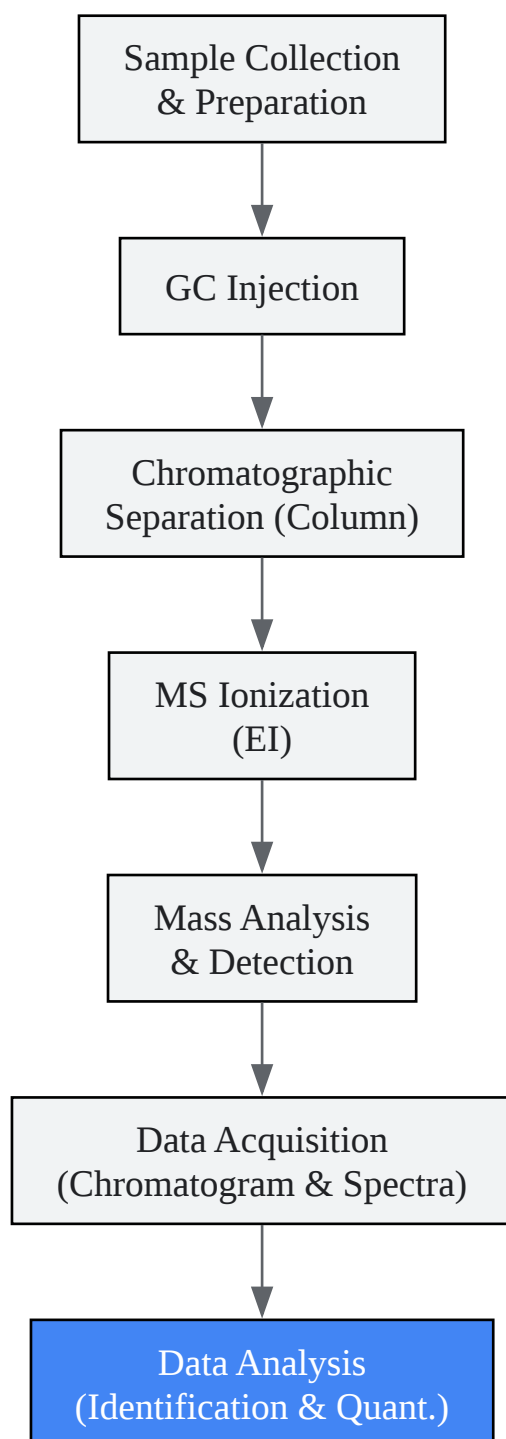
Materials & Equipment:

- Gas Chromatograph with Mass Spectrometer detector (GC-MS)
- Appropriate GC column (e.g., DB-5ms, HP-INNOWax)
- Sample containing or suspected to contain methyl octanoate
- Solvent for dilution (e.g., hexane, dichloromethane)
- Methyl Octanoate analytical standard
- Microsyringe for injection

#### Methodology:

- Sample Preparation: Dilute the sample in an appropriate solvent to a concentration within the linear range of the instrument. If necessary, perform extraction (e.g., solid-phase microextraction) to isolate volatiles.
- Standard Preparation: Prepare a series of calibration standards of known concentrations using the methyl octanoate analytical standard.
- GC-MS Instrument Setup:
  - Set the injector temperature (e.g., 250 °C).
  - Program the oven temperature ramp (e.g., start at 50 °C, hold for 2 min, ramp at 10 °C/min to 280 °C).
  - Set the carrier gas (Helium) flow rate.
  - Set MS parameters: scan range (e.g., m/z 40-400), ionization mode (Electron Ionization at 70 eV).
- Analysis: Inject a fixed volume (e.g., 1 µL) of the prepared sample and standards into the GC.
- Data Processing:

- Identify the methyl octanoate peak in the chromatogram based on its retention time, which should match that of the analytical standard.
- Confirm identity by comparing the acquired mass spectrum with a reference library (e.g., NIST). Key fragments for methyl octanoate include  $m/z$  74 (McLafferty rearrangement), 87, and 158 (molecular ion).
- Quantify the amount by creating a calibration curve from the peak areas of the standards.



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Caption: General Workflow for GC-MS Analysis.

## Safety and Toxicology



Methyl octanoate is considered to have low acute toxicity. However, it can be a mild irritant to the skin, eyes, and respiratory system upon prolonged or repeated exposure. Ingestion of large amounts may cause gastrointestinal discomfort. Standard laboratory safety precautions, including the use of gloves and eye protection, are recommended during handling. It is a combustible liquid and should be stored away from sources of ignition. Toxicological assessments have found it does not present a concern for genotoxicity.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Applications of Methyl Octanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032748#what-is-monomethyl-octanoate-used-for]

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